

# An In-depth Technical Guide to Cyclopentylacetyl Chloride

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## Compound of Interest

Compound Name: Cyclopentylacetyl chloride

Cat. No.: B075111

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This guide provides a comprehensive overview of **cyclopentylacetyl chloride**, a key reagent in organic synthesis. It is intended for researchers, scientists, and professionals in drug development and materials science. This document details its chemical structure, physicochemical properties, synthesis protocols, and key reactions.

## Chemical Identity and Structure

**Cyclopentylacetyl chloride** is an acyl chloride characterized by a cyclopentyl group attached to an acetyl chloride moiety.<sup>[1][2]</sup> Its reactivity, primarily centered around the acyl chloride group, makes it a valuable intermediate for introducing the cyclopentylacetyl group into various molecular scaffolds.<sup>[1]</sup>

Chemical Formula: C<sub>7</sub>H<sub>11</sub>ClO<sup>[2][3]</sup>

IUPAC Name: 2-cyclopentylacetyl chloride<sup>[2][4]</sup>

SMILES: C1CCC(C1)CC(=O)Cl<sup>[2]</sup>

Chemical Structure:

Caption: Chemical structure of **Cyclopentylacetyl chloride**.

## Physicochemical Properties

**Cyclopentylacetyl chloride** is a colorless to pale yellow liquid that is sensitive to moisture.[1][5][6] Key quantitative properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	146.61 g/mol	[2]
Density	1.087 g/mL	[7][8]
Boiling Point	186 °C at 760 mmHg	[7][8]
Flash Point	71.1 °C	[7]
Refractive Index	1.4622 - 1.4625 @ 20°C	[4][7]
Vapor Pressure	0.678 mmHg at 25°C	[7]

## Synthesis of Cyclopentylacetyl Chloride

The most common method for synthesizing **cyclopentylacetyl chloride** is through the reaction of cyclopentylacetic acid with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>).[1][9] This reaction is efficient and scalable.[1]

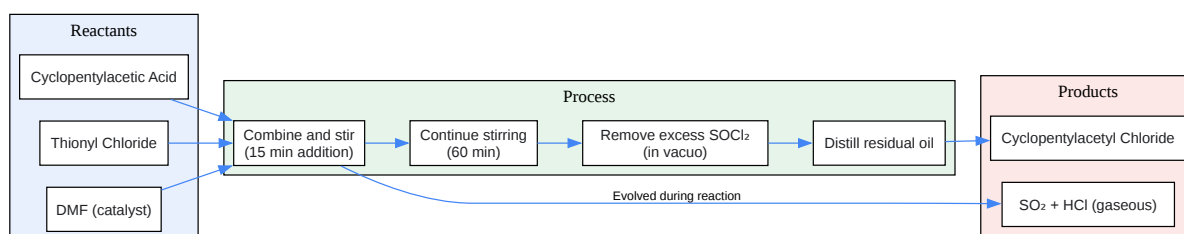
This protocol is adapted from established laboratory procedures.[9]

### Materials:

- Cyclopentaneacetic acid (50 g)
- Thionyl chloride (51 g)
- N,N-dimethylformamide (DMF, 2.9 ml)
- Reaction flask equipped with a dropping funnel, condenser, and magnetic stirrer
- Distillation apparatus

### Procedure:

- To a solution of 50 g of cyclopentaneacetic acid containing 2.9 ml of N,N-dimethylformamide, add 51 g of thionyl chloride dropwise with stirring over a period of 15 minutes.[9]
- After the addition is complete, continue stirring the mixture for an additional 60 minutes.[9]
- Remove the excess thionyl chloride in vacuo.[9]
- Distill the residual oil to yield the final product. The expected boiling point is 57°-58° C at 10 mm Hg, with an anticipated yield of approximately 97%.[9]



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Caption: Workflow for the synthesis of **Cyclopentylacetyl chloride**.

## Chemical Reactivity and Applications

**Cyclopentylacetyl chloride** is a versatile reagent primarily used in acylation reactions to introduce the cyclopentylacetyl moiety.[1] Its applications span pharmaceuticals, materials science, and agrochemicals.[1]

The compound reacts vigorously with nucleophiles. For instance, it reacts with amines to form amides and with alcohols to yield esters.[1] These reactions typically proceed via a nucleophilic addition-elimination mechanism.[10]

General Reaction with an Amine (R-NH<sub>2</sub>): The reaction with a primary amine, such as ethylamine, is rapid and produces an N-substituted amide and an ammonium chloride salt.[10]



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Caption: General mechanism of nucleophilic acyl substitution.

In the presence of a strong base like sodium ethoxide (NaOEt), **cyclopentylacetyl chloride** can undergo a Claisen condensation with an enolizable ester (e.g., ethyl acetate) to form a  $\beta$ -keto ester.[1] This reaction is fundamental for creating carbon-carbon bonds.[1]

Under catalysis by a Lewis acid such as FeCl<sub>3</sub>, **cyclopentylacetyl chloride** can function as a dienophile in Diels-Alder reactions with conjugated dienes like 1,3-cyclopentadiene.[1] This reaction is useful for synthesizing bicyclic ketones with high diastereoselectivity.[1]

## Safety and Handling

**Cyclopentylacetyl chloride** is a corrosive and lachrymatory (tear-inducing) compound.[1] It can cause severe skin burns and eye damage.[2] Inhalation may lead to irritation of the respiratory tract.[1]

Handling Precautions:

- Handle in a well-ventilated fume hood.[1]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1]
- Store in a cool, dry place away from moisture, as it reacts with water.[4]
- Keep containers tightly closed and store under an inert gas.[4]
- It is incompatible with bases and oxidizing agents.[4]

This technical guide provides a foundational understanding of **cyclopentylacetyl chloride** for professionals engaged in chemical research and development. For more detailed information, consulting the cited literature is recommended.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Cyclopentylacetyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075111#cyclopentylacetyl-chloride-chemical-structure-and-formula]

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